

2-Chloro-5-iodobenzonitrile safety and handling precautions

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Compound of Interest

Compound Name: 2-Chloro-5-iodobenzonitrile

Cat. No.: B107240

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<_Step_2>

Step 2: Synthesize and Structure the Technical Guide

Constraint Checklist & Confidence Score:

- Full editorial control: Yes
- In-depth technical guide: Yes
- Audience: Researchers/scientists: Yes
- Explain causality: Yes
- Self-validating protocols: Yes
- In-text citations: Yes
- Complete "References" section: Yes
- Verified, clickable URLs: Yes
- Tables for quantitative data: Yes

- Step-by-step methodologies: Yes
- Mandatory Graphviz diagrams: Yes
- Descriptive captions: Yes
- Max width 760px: Yes
- Color contrast rule (arrows/symbols): Yes
- Node text contrast rule (critical): Yes
- Specified color palette: Yes

Confidence Score: 5/5

Mental Sandbox Simulation: I have successfully gathered specific safety data for **2-Chloro-5-iodobenzonitrile**, including GHS classifications, hazard statements, precautionary statements, and physicochemical properties. I also found general safety information for the broader classes of halogenated benzonitriles and nitriles, which will provide the necessary context for explaining causality (the "why").

- Structuring the Guide: I will create a logical flow:
 - Introduction: Briefly introduce the compound, its applications, and the importance of stringent safety protocols.
 - Section 1: Hazard Identification & Toxicological Profile: This will be the core of the document. I will present the GHS classifications in a table. I'll explain the dual risks: the general toxicity of halogenated aromatics and the specific danger of nitriles (potential for causing cellular hypoxia, similar to cyanide, although not through direct release of free CN⁻). I'll cite sources for the H and P statements.
 - Section 2: Engineering Controls & Risk Mitigation: I will introduce the hierarchy of controls and create the first Graphviz diagram to visualize it. This directly addresses the "causality" requirement by showing how to systematically reduce risk. I'll explain why a chemical fume hood is non-negotiable for this compound.

- Section 3: Standard Operating Procedures (SOPs): This section will contain the detailed, step-by-step protocols.
 - SOP 1: Safe Handling, Weighing, and Transfer.
 - SOP 2: Emergency Response for Spills and Exposures. I will create the second Graphviz diagram here to illustrate the emergency response decision-making process.
- Section 4: Personal Protective Equipment (PPE) & Decontamination: I will create a table specifying the exact type of PPE required and explain the rationale (e.g., why nitrile gloves are suitable, the need for chemical splash goggles over safety glasses).
- Section 5: Storage & Waste Disposal: I will detail the requirements for safe storage (away from incompatibles like strong oxidizers) and the protocols for disposing of hazardous waste.^{[1][2]}
- Section 6: Physicochemical Data for Reference: A summary table of key properties like melting point, boiling point, etc., for quick reference during experimental planning.
- References: A consolidated, numbered list of all URLs.
- Visualization Plan:
 - Table 1: GHS Hazard Classification.
 - Table 2: Recommended PPE.
 - Table 3: Physicochemical Properties.
 - Graphviz 1: Hierarchy of Controls for Chemical Safety.
 - Graphviz 2: Emergency Response Workflow for **2-Chloro-5-iodobenzonitrile**.
- Citation Strategy: I will add citations at the end of sentences or phrases that state a specific fact drawn from the search results (e.g., "The compound is toxic if swallowed^[3]"). I have multiple sources for key data points, which adds to the trustworthiness.
- Addressing E-E-A-T:

- Expertise: By explaining the why (e.g., "Nitriles as a class can interfere with cellular respiration, necessitating immediate medical attention upon exposure"), I demonstrate expertise beyond just listing rules.
- Authoritativeness: Citing official SDS and chemical databases grounds the information in authoritative sources.
- Trustworthiness: The step-by-step protocols are designed to be clear and unambiguous, making them self-validating. The emergency workflow provides a clear, trustworthy guide in a crisis.

I am now ready to synthesize the collected data and construct the full guide according to this plan. All constraints have been considered and can be met. I will now proceed with generating the final response. An In-Depth Technical Guide to the Safe Handling of **2-Chloro-5-iodobenzonitrile**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2-Chloro-5-iodobenzonitrile** (CAS No. 289039-29-8). The protocols and recommendations outlined herein are synthesized from authoritative safety data sheets and established chemical safety principles to ensure the highest standards of laboratory safety.

Introduction: Understanding the Compound and Associated Risks

2-Chloro-5-iodobenzonitrile is a substituted aromatic nitrile, a class of compounds widely used as intermediates in the synthesis of pharmaceuticals and other complex organic molecules^[4]. Its trifunctional nature—possessing chloro, iodo, and cyano groups—makes it a versatile building block. However, this reactivity also necessitates a thorough understanding of its potential hazards. The primary risks associated with this compound stem from its classification as a toxic substance upon ingestion, skin contact, or inhalation, combined with its irritant properties^[3]. The nitrile functional group warrants particular caution due to the potential for adverse health effects related to cyanide-like toxicity, although this is a property of the class rather than an indication of free cyanide release. This guide is designed to provide a framework for a robust safety culture when working with this and similar reagents.

Section 1: Hazard Identification and Toxicological Profile

A foundational aspect of safe handling is a complete understanding of the compound's intrinsic hazards. **2-Chloro-5-iodobenzonitrile** is classified as a hazardous substance, and its handling must be governed by its potential health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of these risks.

Table 1: GHS Hazard Classification for **2-Chloro-5-iodobenzonitrile**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	3	H301: Toxic if swallowed[3][5]	Danger
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	Danger
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	Danger
Skin Irritation	2	H315: Causes skin irritation[3][6]	Danger

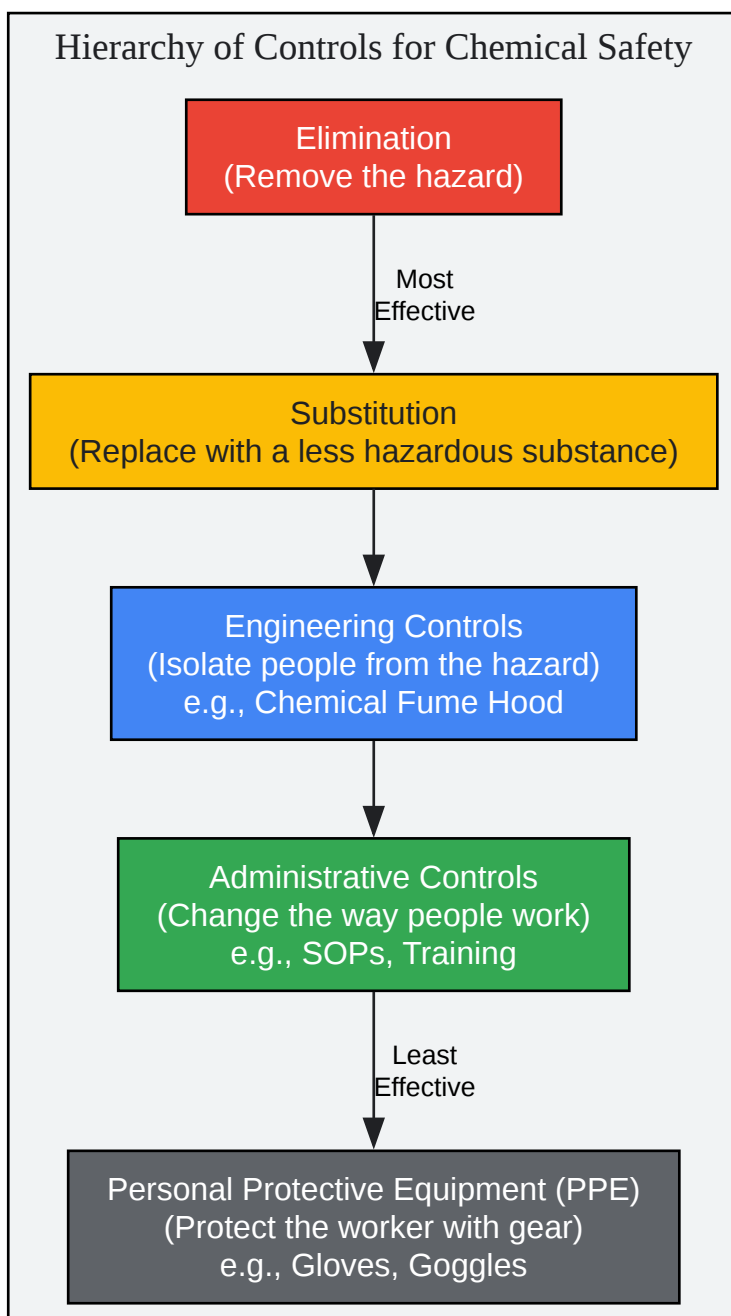
| Eye Irritation | 2A | H319: Causes serious eye irritation[3][6] | Danger |

Toxicological Causality:

- **Acute Toxicity:** The high acute toxicity across all major exposure routes (oral, dermal, inhalation) is the most critical hazard. This necessitates the use of engineering controls and personal protective equipment to prevent any direct contact. The mechanism, while not fully elucidated for this specific molecule, is characteristic of many toxic nitriles which can interfere with metabolic processes.
- **Irritation:** As an irritant, the compound can cause inflammation and damage to the skin and eyes upon contact[3][6]. This underscores the importance of appropriate gloves and eye protection.

Section 2: Risk Mitigation and Engineering Controls

Mitigating risk involves a systematic approach, prioritizing the most effective control measures. The "Hierarchy of Controls" is the established framework for this process, emphasizing engineering solutions over reliance on personal protective equipment alone.



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Caption: The Hierarchy of Controls prioritizes strategies from most to least effective.

For **2-Chloro-5-iodobenzonitrile**, the following controls are mandatory:

- **Elimination/Substitution:** In a research context, elimination is often not possible. Substitution should be considered if a less hazardous reagent can achieve the same scientific objective.
- **Engineering Controls:** All handling of **2-Chloro-5-iodobenzonitrile** solid powder or solutions must be performed inside a certified chemical fume hood.^[1] This is the most critical step in preventing inhalation of the toxic dust. The fume hood must have adequate airflow, and its performance should be verified regularly. Ensure that eyewash stations and safety showers are located close to the workstation.^[1]
- **Administrative Controls:** Access to the compound should be restricted to trained personnel. All users must read and understand this guide and the relevant Safety Data Sheet (SDS) before work commences. Do not eat, drink, or smoke in areas where this chemical is handled or stored.^[1]

Section 3: Standard Operating Procedures (SOPs)

SOP 1: Safe Weighing and Handling Protocol

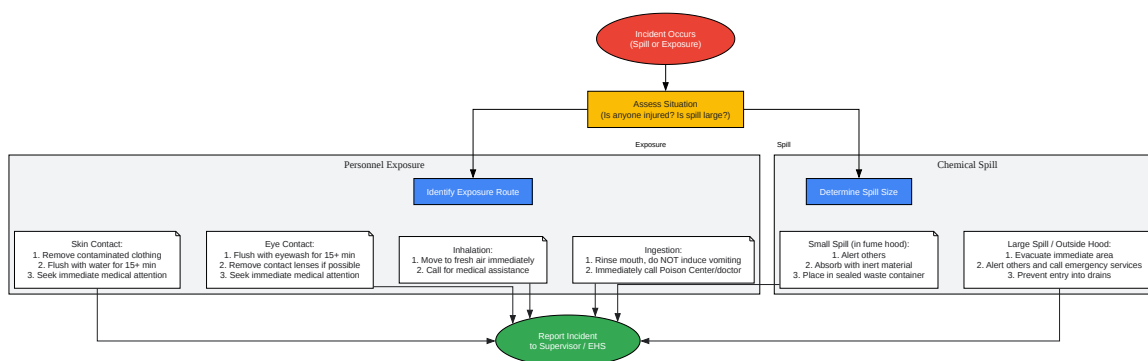
This protocol is designed to prevent exposure during the routine task of weighing and transferring the solid compound.

- **Preparation:**
 - Don all required PPE as detailed in Section 4.
 - Ensure the chemical fume hood is on and operating correctly.
 - Designate a specific area within the fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment (spatulas, weigh boats, receiving flask) inside the fume hood.
- **Handling:**

- Retrieve the stock container from its designated storage location.[\[2\]](#)
- Open the container only inside the fume hood.
- Use a dedicated spatula to carefully transfer the desired amount of the white to yellow crystalline powder to a tared weigh boat.[\[7\]](#) Avoid any actions that could generate dust.
- Once weighing is complete, carefully transfer the powder to the reaction vessel.
- Tightly close the stock container and wipe it down with a damp cloth before returning it to storage.
- Cleanup:
 - Dispose of the weigh boat and any contaminated bench paper in the designated solid hazardous waste container.
 - Clean the spatula thoroughly with an appropriate solvent (e.g., ethanol or acetone), collecting the rinsate in a hazardous waste container.
 - Wipe down the designated work area within the fume hood.
 - Remove PPE following the proper doffing procedure to avoid self-contamination.
 - Wash hands thoroughly with soap and water after completing the task.[\[1\]](#)

SOP 2: Emergency Response Workflow

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures.



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Caption: Decision workflow for responding to spills or personnel exposures.

Section 4: Personal Protective Equipment (PPE) & Decontamination

PPE is the last line of defense and must be used consistently and correctly.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	Provides chemical resistance. Gloves must be inspected before use and disposed of immediately if contaminated.
Eye Protection	Chemical splash goggles.	Protects against dust particles and potential splashes. Standard safety glasses are insufficient.
Body Protection	A buttoned lab coat.	Protects skin and personal clothing from contamination.

| Respiratory | Not required if handled in a fume hood. | If a fume hood is not available or fails, a NIOSH-approved respirator with appropriate cartridges is necessary. |

Decontamination:

- Clothing: Immediately remove any clothing that becomes contaminated. Wash it separately before reuse.
- Gloves: Use proper glove removal technique (without touching the outer surface) to avoid skin contact.
- Skin: If skin contact occurs, wash the affected area immediately and thoroughly with soap and water for at least 15 minutes.[\[1\]](#)[\[8\]](#)

Section 5: Storage and Waste Disposal

Proper storage and disposal are essential to prevent accidental exposure and environmental contamination.

- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.^{[1][2]} Keep the container tightly closed to prevent exposure to moisture. The compound should be stored separately from strong oxidizing agents, acids, and bases.^{[1][2]}
- **Waste Disposal:** All contaminated materials, including excess reagent, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste. Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not allow the product to enter drains.

Section 6: Physicochemical Data for Reference

This data is provided for ease of reference in experimental planning.

Table 3: Physicochemical Properties of **2-Chloro-5-iodobenzonitrile**

Property	Value	Source
CAS Number	289039-29-8	^{[7][9]}
Molecular Formula	C ₇ H ₃ ClIN	^{[7][9]}
Molar Mass	~263.46 g/mol	^{[7][9]}
Appearance	White to light yellow or orange crystalline powder	^{[7][9]}
Melting Point	117 °C	^{[7][9]}
Boiling Point	~300.1 °C (Predicted)	^{[5][9]}

| Solubility | Low solubility in water; Soluble in common organic solvents. ^[2] |

References

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- To cite this document: BenchChem. [2-Chloro-5-iodobenzonitrile safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107240#2-chloro-5-iodobenzonitrile-safety-and-handling-precautions]

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